

Proper Disposal of Samarium-146: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Samarium-146

CAS No.: 14913-64-5

Cat. No.: B576627

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Disclaimer: This document provides general guidance on the proper disposal of **Samarium-146**. All procedures must be conducted in strict accordance with the regulations set forth by your institution's Radiation Safety Officer (RSO) and relevant local and national authorities.

Samarium-146 (^{146}Sm) is a long-lived radioisotope that decays via alpha emission.[1][2] Due to its extremely long half-life, it cannot be decayed-in-storage and requires disposal as long-lived radioactive waste. The primary health hazard associated with ^{146}Sm is internal exposure through inhalation or ingestion.[3] Therefore, meticulous handling and disposal procedures are paramount to ensure the safety of laboratory personnel and the environment.

Key Properties and Characteristics of Samarium-146

A comprehensive understanding of the radiological properties of **Samarium-146** is essential for safe handling and disposal. The following table summarizes its key characteristics.

Property	Value
Half-life ($t_{1/2}$)	$9.20 (\pm 2.6) \times 10^7$ years
Decay Mode	Alpha (α) emission
Decay Product	Neodymium-142 (^{142}Nd) (Stable)
Primary Alpha Energy	~2.55 MeV
Specific Activity	9.92×10^5 Bq/g (2.68×10^{-5} Ci/g)

Data sourced from references:[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

Standard Operating Procedure for Samarium-146 Waste Disposal

This protocol outlines the step-by-step process for the safe management and disposal of waste contaminated with **Samarium-146**.

Personal Protective Equipment (PPE) and Safety Precautions

1.1. Standard PPE: Always wear a lab coat, safety glasses, and disposable gloves when handling ^{146}Sm or its contaminated waste.[\[6\]](#) 1.2. Double Gloving: Consider wearing double gloves for added protection.[\[6\]](#) 1.3. Designated Work Area: All handling of ^{146}Sm should occur in a designated area, such as a fume hood or glove box, equipped with absorbent liners to contain potential spills.[\[6\]](#) 1.4. Monitoring: Regularly monitor work areas and yourself for contamination using an appropriate radiation detection instrument (e.g., an alpha survey meter).[\[6\]](#) 1.5. Hand Washing: Wash hands thoroughly after handling radioactive materials and before leaving the laboratory.[\[6\]](#)

Waste Segregation

Proper segregation at the source is critical for compliant and cost-effective disposal.

2.1. Isotope Separation: Waste contaminated with ^{146}Sm must be segregated from all other radioactive waste, especially short-lived isotopes.[\[7\]](#)[\[8\]](#) Because its half-life is greater than 90-

120 days, it is classified as long-lived waste.[7][8][9] 2.2. Waste Form Separation: Within the ^{146}Sm waste stream, separate waste by its physical form.[7][10] Common categories include:

- Dry Solid Waste: Gloves, absorbent paper, plasticware (e.g., pipette tips, tubes), and contaminated glassware.[7]
- Liquid Waste: Aqueous and organic solutions. Do not mix aqueous and organic waste streams.[11] Note: Sanitary sewer disposal is prohibited for ^{146}Sm . [12]
- Sharps Waste: Needles, syringes, scalpels, and broken glass.[8][11]

Waste Packaging and Labeling

3.1. Dry Solid Waste:

- Place in a container lined with two plastic bags, often color-coded for long-lived waste (e.g., yellow).[9]
- Ensure no liquids, sharps, or lead shielding are placed in the dry solid waste container.[7][12]

3.2. Liquid Waste:

- Collect in a designated, shatterproof carboy or plastic bottle.[6][7]
- Maintain the pH of aqueous solutions between 6.0 and 10.0, unless otherwise specified by your RSO.[11][12]
- Store liquid waste containers in secondary containment to prevent spills.[7][12]
- Leave 3-4 inches of headspace in the container to allow for expansion and safe handling.[11]

3.3. Sharps Waste:

- Place all sharps in a rigid, puncture-resistant container clearly marked "SHARPS".[7][11]
- Do not place sharps directly into plastic bags.[8]

3.4. Labeling:

- All waste containers must be clearly labeled before any waste is added.[12]
- The label must include:
 - The universal radiation symbol (trefoil).[9]
 - The words "Caution, Radioactive Material".[9]
 - Isotope: **Samarium-146** (^{146}Sm).[8]
 - Estimated Activity (in Bq or μCi) and the date of measurement.[8]
 - Principal Investigator (PI), laboratory room number, and contact information.[8]
- For liquid waste, list all chemical constituents.[7]

Waste Storage and Pickup

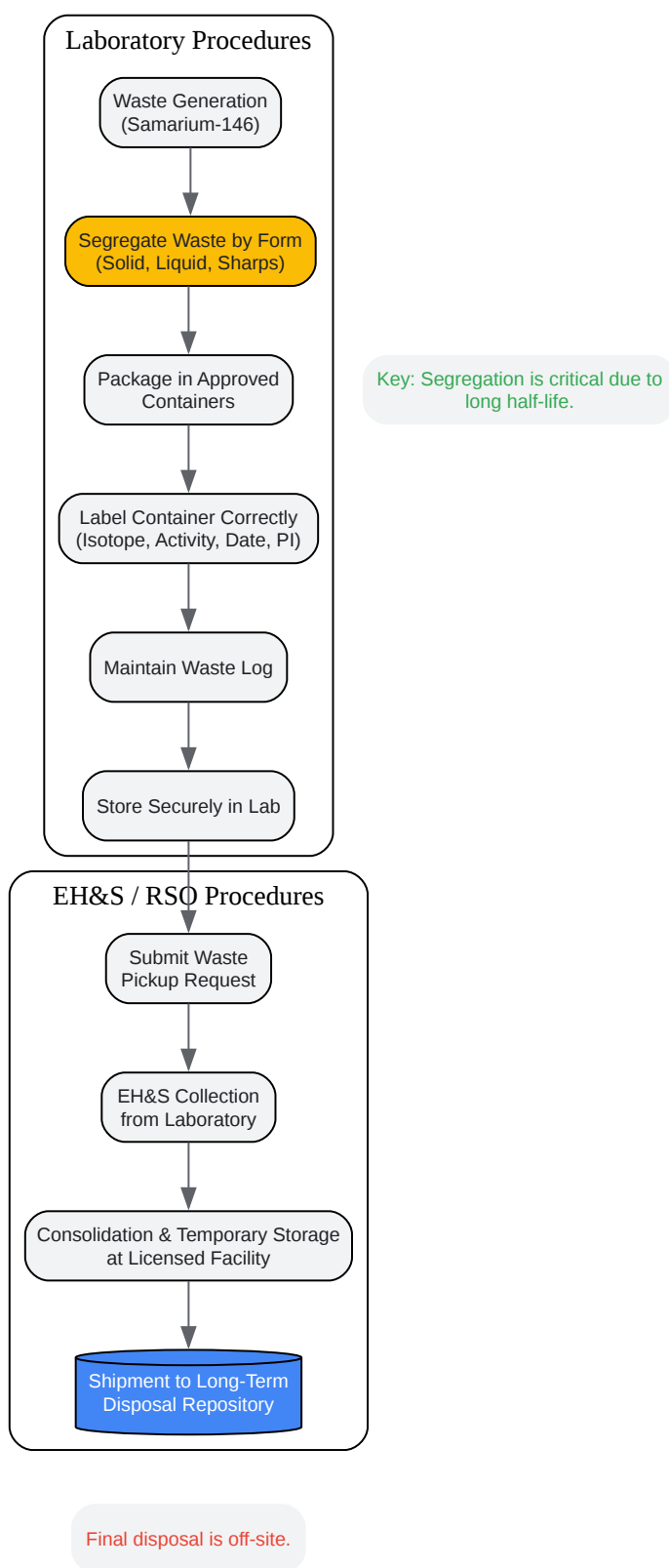
4.1. Interim Storage:

- Store waste in a secure, designated, and shielded location within the laboratory.

- Keep waste containers closed when not in use.[\[7\]](#)[\[11\]](#) 4.2. Waste Log:
- Maintain a detailed log for each waste container.[\[9\]](#)
- Record every addition of waste, including the date, activity, and volume/mass.[\[11\]](#) 4.3. Requesting Disposal:
- When a container is full, seal it and prepare it for collection.
- Submit a radioactive waste pickup request to your institution's Environmental Health and Safety (EH&S) or Radiation Safety department.[\[7\]](#)[\[9\]](#)
- EH&S will collect the waste for transfer to a licensed long-term storage or disposal facility.

Disposal Workflow for Samarium-146

The following diagram illustrates the logical steps for managing ^{146}Sm waste from generation to final disposal.



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Caption: Workflow for the proper disposal of **Samarium-146** waste.

By adhering to these procedures, researchers, scientists, and drug development professionals can ensure the safe and compliant disposal of **Samarium-146**, protecting themselves, their colleagues, and the wider community from unnecessary radiation exposure.

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